

Safety and Handling of NH₂-PEG1-C1-Boc: A Technical Guide

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Compound of Interest

Compound Name: NH₂-PEG1-C1-Boc

Cat. No.: B2817142

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **NH₂-PEG1-C1-Boc**, a PROTAC linker used in the synthesis of PROTAC molecules.^[1] Given the hazardous nature of this chemical, adherence to strict safety protocols is essential. This document outlines the known hazards, handling procedures, and emergency responses to ensure a safe laboratory environment.

Hazard Identification and Classification

NH₂-PEG1-C1-Boc is classified as a hazardous substance. The following tables summarize the GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classifications as aggregated from multiple supplier safety data sheets. It is crucial to handle this compound with care, assuming all indicated hazards are present.

GHS Hazard Statements^[2]^[3]^[4]

Code	Statement
H302	Harmful if swallowed.
H314	Causes severe skin burns and eye damage.
H315	Causes skin irritation.
H318	Causes serious eye damage.
H335	May cause respiratory irritation.

GHS Precautionary Statements[\[2\]](#)[\[5\]](#)[\[6\]](#)

Code	Statement
P260	Do not breathe dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.
P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P310	Immediately call a POISON CENTER or doctor/physician.
P405	Store locked up.
P501	Dispose of contents/container to an approved waste disposal plant.

Physical and Chemical Properties

Detailed quantitative data on the physical and chemical properties of **NH₂-PEG1-C1-Boc** are not consistently available. The following table summarizes the available information. Due to the

lack of comprehensive data, this compound should be handled as a substance with unknown hazardous properties.

Property	Value
Molecular Formula	C8H17NO3
Molecular Weight	175.23 g/mol [7]
Appearance	To be determined[7]
Purity	>95%[7]
Solubility	To be determined[7]

Handling and Storage

Proper handling and storage are critical to maintain the stability of **NH2-PEG1-C1-Boc** and to ensure the safety of laboratory personnel.

Storage:

- Short-term: Store at 0 - 4°C for days to weeks.[7]
- Long-term: Store at -20°C for months to years.[7]
- Store in a dry, dark place.[7]
- Keep the container tightly closed.[8]

Handling:

- Use in a well-ventilated area, preferably in a chemical fume hood.[9]
- Avoid contact with skin, eyes, and clothing.[6]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[6][9]
- Wash hands thoroughly after handling.[2][6]

- Avoid breathing dust, fumes, or vapors.[\[5\]](#)[\[10\]](#)
- Keep away from heat, sparks, and open flames.[\[5\]](#)
- Incompatible with strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[\[5\]](#)[\[8\]](#)

Experimental Protocols

The following are generalized experimental protocols. Researchers should adapt these to their specific experimental needs while adhering to all safety precautions.

Preparation of Stock Solutions

- Pre-Use Preparation: Allow the container of **NH2-PEG1-C1-Boc** to warm to room temperature before opening to prevent condensation.
- Weighing: In a chemical fume hood, carefully weigh the desired amount of the compound.
- Dissolution: Add the appropriate solvent to the compound. The specific solvent will depend on the experimental requirements.
- Storage of Stock Solution: Store stock solutions at 0 - 4°C for short-term use or -20°C for long-term storage.[\[7\]](#)

General Conjugation Reaction

- Reaction Setup: In a chemical fume hood, combine the **NH2-PEG1-C1-Boc** stock solution with the other reactants in a suitable reaction vessel.
- Monitoring: Monitor the reaction progress using an appropriate analytical technique (e.g., TLC, LC-MS).
- Work-up and Purification: Once the reaction is complete, quench the reaction and purify the product using standard laboratory techniques (e.g., chromatography).
- Waste Disposal: Dispose of all chemical waste according to institutional and local regulations.

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention. [5] [10]
Skin Contact	Immediately wash the skin with plenty of soap and water while removing all contaminated clothing and shoes. Seek immediate medical attention. [5] [10]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [5] [10]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [5] [10]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[11\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus and full protective gear.[\[9\]](#)

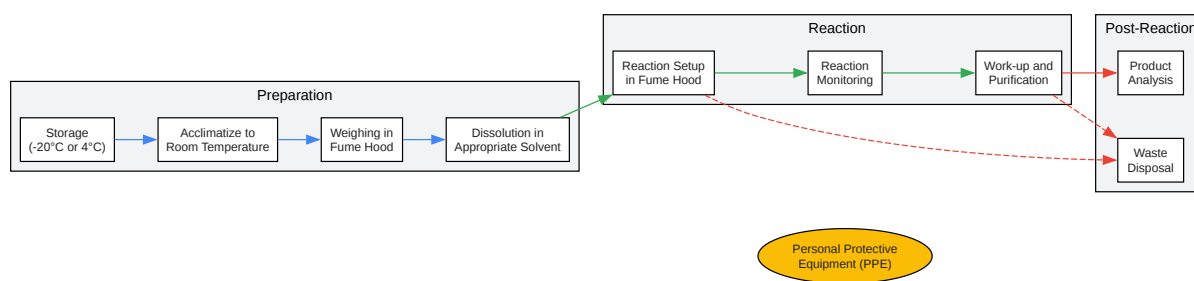
Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel. Ensure adequate ventilation. Wear appropriate PPE.[\[11\]](#)

- Containment and Cleaning: Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable, closed container for disposal.[8][9] Do not allow the product to enter drains.[11]

Visualized Experimental Workflow

The following diagram illustrates a general workflow for handling and using **NH₂-PEG1-C1-Boc** in a laboratory setting.



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Caption: General experimental workflow for **NH₂-PEG1-C1-Boc**.

Disclaimer: This document is intended for informational purposes only. Users should consult the most current Safety Data Sheet (SDS) from their supplier and adhere to all institutional and regulatory safety guidelines. The provided protocols are general and may require optimization for specific applications.

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